

Personal protective equipment for handling Irresistin-16

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Compound of Interest

Compound Name: Irresistin-16

Cat. No.: B10820957

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Essential Safety and Handling Guide for Irresistin-16

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Irresistin-16**, a novel antibiotic with a dual mechanism of action. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

Summary of Key Safety Information

While a comprehensive Safety Data Sheet (SDS) for **Irresistin-16** is not publicly available, the following information has been compiled from vendor product pages and related research publications. It is imperative to supplement these guidelines with standard laboratory safety protocols and a thorough risk assessment for your specific experimental procedures.

Physical and Chemical Properties[1][2][3]

| Property | Value |
|-------------------|---|
| Chemical Name | 7-[[[1,1'-biphenyl]-4-yl)methyl]-7H-pyrrolo[3,2-f]quinazoline-1,3-diamine |
| Synonyms | IRS-16 |
| CAS Number | 2624247-60-3 |
| Molecular Formula | C ₂₃ H ₁₉ N ₅ |
| Molecular Weight | 365.43 g/mol |
| Appearance | White to beige powder |
| Solubility | Soluble in DMSO (2 mg/mL) |
| Storage | 2-8°C |

Known Hazards and Precautions

| Hazard Category | Information |
|-----------------|--|
| Combustibility | Classified as a combustible solid (Storage Class 11). |
| Water Hazard | WGK 3, indicating it is highly hazardous to water. Do not allow to enter water sources. |
| Toxicity | While showing low cytotoxicity to mammalian cells in some studies, comprehensive toxicological data is unavailable[1][2]. Handle with care and assume it is potentially hazardous. |
| Hydrophobicity | Irresistin-16 is very hydrophobic and does not dissolve well in water[3]. |

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **Irresistin-16**. The following are minimum recommendations:

- **Eye Protection:** Chemical safety goggles or a face shield should be worn at all times.
- **Hand Protection:** Nitrile or other chemically resistant gloves are mandatory. Inspect gloves for tears or punctures before use.
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of aerosolization or spillage, consider a disposable gown.
- **Respiratory Protection:** For procedures that may generate dust or aerosols, a NIOSH-approved respirator (e.g., N95) is recommended.

Operational Plans: Handling and Storage

Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks. Ensure the product label matches the order information.

Storage: Store **Irresistin-16** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area at 2-8°C. Keep away from incompatible materials and sources of ignition.

Preparation of Solutions: Due to its hydrophobicity, **Irresistin-16** is typically dissolved in dimethyl sulfoxide (DMSO). All work with the powdered form and concentrated solutions should be performed in a chemical fume hood to minimize inhalation exposure.

First Aid Measures

In the absence of specific first aid information for **Irresistin-16**, the following general procedures should be followed in case of exposure:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

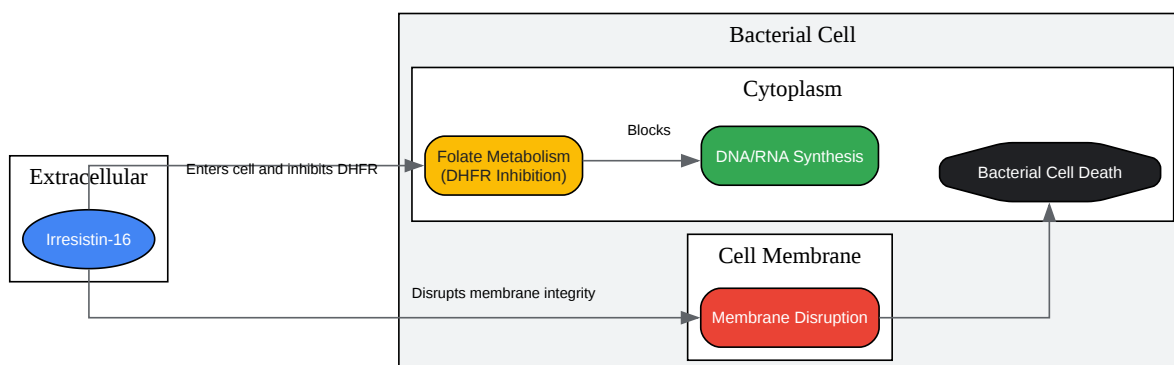
All waste containing **Irresistin-16**, including unused compound, contaminated labware, and solutions, should be treated as hazardous chemical waste.

- Solid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Disposal Method: All waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations for hazardous waste disposal.

Mechanism of Action and Experimental Workflow

Dual Mechanism of Action of Irresistin-16

Irresistin-16 exhibits a unique dual-action mechanism against bacteria, making it a potent antibiotic with a low frequency of resistance[1][3][4]. It simultaneously disrupts the bacterial cell membrane and inhibits intracellular folate metabolism[1][3].

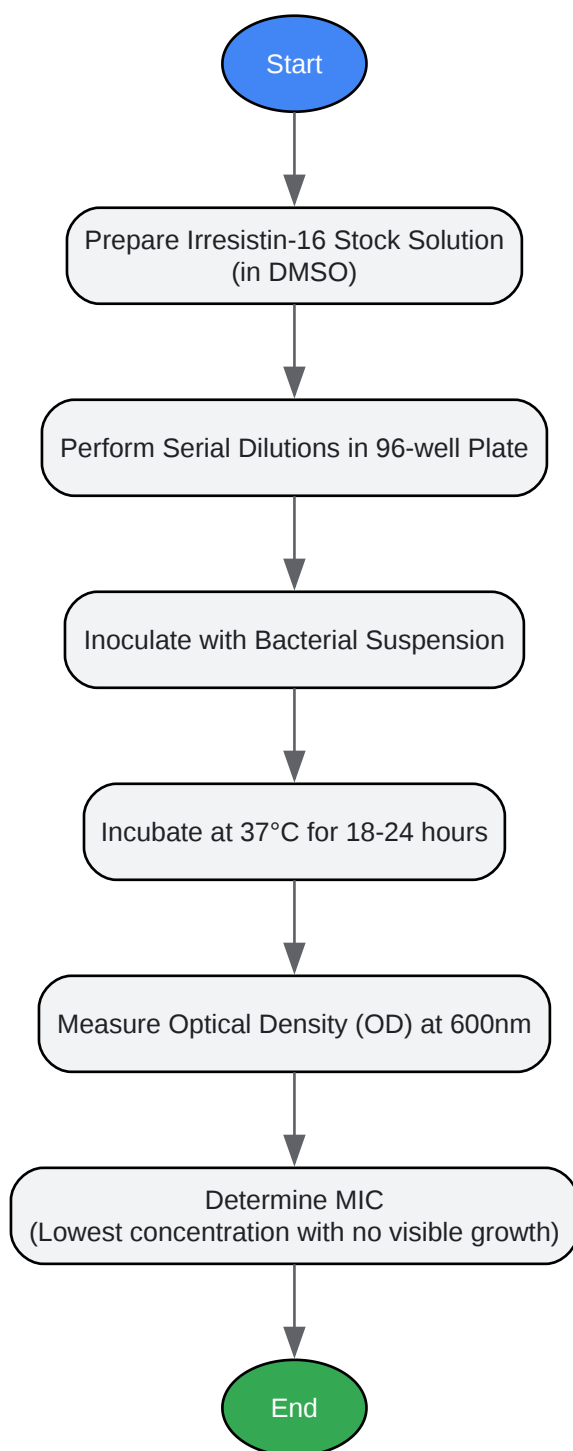


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Caption: Dual mechanism of **Irresistin-16** leading to bacterial cell death.

Experimental Workflow: Minimum Inhibitory Concentration (MIC) Assay

The following is a generalized workflow for determining the Minimum Inhibitory Concentration (MIC) of **Irresistin-16** against a bacterial strain.



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References

- 1. Regulatory Effect of Irresistin-16 on Competitive Dual-Species Biofilms Composed of Streptococcus mutans and Streptococcus sanguinis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Regulatory Effect of Irresistin-16 on Competitive Dual-Species Biofilms Composed of Streptococcus mutans and Streptococcus sanguinis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. news-medical.net [news-medical.net]
- 4. princeton.edu [princeton.edu]
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